

Triethyl 2-Phosphonopropionate: A Technical Guide to Synthesis and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethyl 2-phosphonopropionate

Cat. No.: B032471

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethyl 2-phosphonopropionate (TEPP) is an organophosphorus compound widely utilized as a key reagent in organic synthesis.^[1] Its chemical structure, featuring a phosphonate group adjacent to a propionate ester, makes it a valuable tool for carbon-carbon bond formation, particularly in the construction of α,β -unsaturated esters.^{[2][3]} This technical guide provides an in-depth review of TEPP, covering its synthesis, core reactivity in the Horner-Wadsworth-Emmons reaction, and various applications. Detailed experimental protocols, quantitative data, and mechanistic diagrams are presented to serve as a comprehensive resource for scientific professionals.

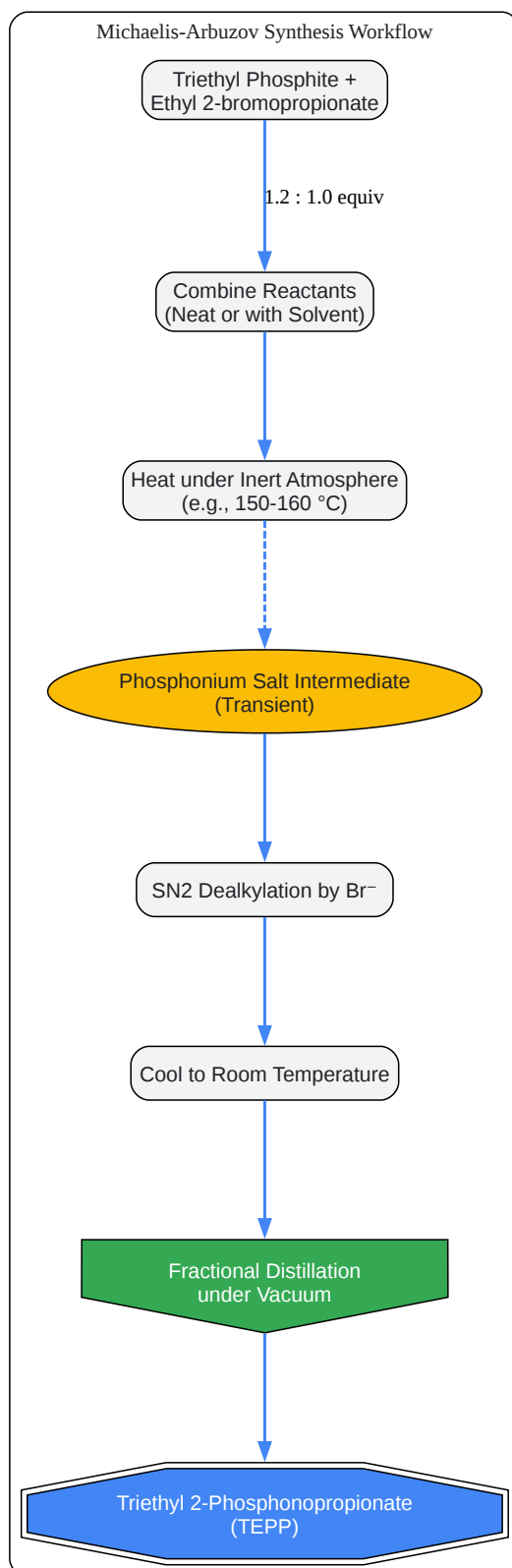
Table 1: Physicochemical Properties of **Triethyl 2-Phosphonopropionate**

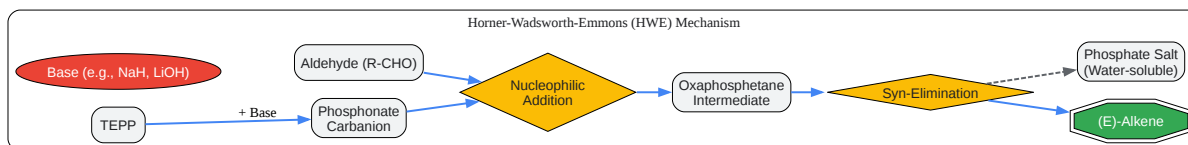
Property	Value	Reference
CAS Number	3699-66-9	[4]
Molecular Formula	C ₉ H ₁₉ O ₅ P	[4]
Molecular Weight	238.22 g/mol	[4]
Appearance	Clear, colorless liquid	[2]
Boiling Point	143-144 °C at 12 mmHg	[5]
Density	1.111 g/mL at 25 °C	[5]
Refractive Index (n _{20/D})	1.431	[5]
Solubility	Miscible with chloroform and methanol	[2]

Synthesis of Triethyl 2-Phosphonopropionate

The most common and efficient method for synthesizing TEPP and other phosphonates is the Michaelis-Arbuzov reaction.[6][7] This reaction involves the nucleophilic attack of a trialkyl phosphite, such as triethyl phosphite, on an alkyl halide, in this case, an ethyl 2-halopropionate. [7][8] The reaction proceeds via an S_N2 mechanism, initially forming a phosphonium salt intermediate, which then dealkylates to yield the final phosphonate product.[7]

The general workflow for this synthesis is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. TRIETHYL 2-PHOSPHONOPROPIONATE | 3699-66-9 [chemicalbook.com]
- 3. Triethyl 2-Phosphonopropionate | 3699-66-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. Triethyl 2-phosphonopropionate | C₉H₁₉O₅P | CID 107155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Triethyl 2-phosphonopropionate 98 3699-66-9 [sigmaaldrich.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. Michaelis–Arbuzov reaction - Wikipedia [en.wikipedia.org]
- 8. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [Triethyl 2-Phosphonopropionate: A Technical Guide to Synthesis and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032471#triethyl-2-phosphonopropionate-literature-review-and-key-papers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com